Formulation of pyrazole-pyrrolidine compounds for animal studies

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Compound of Interest

Compound Name:	*N-(1H-pyrazol-4-yl)pyrrolidine-3-carboxamide*
Cat. No.:	*B15267513*

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Application Note: Formulation Strategies for Pyrazole-Pyrrolidine Compounds in Preclinical Animal Studies

Executive Summary

Pyrazole-pyrrolidine compounds represent a critical class of kinase inhibitors (e.g., TRK inhibitors like Larotrectinib).[1][2] While potent, these molecules present a distinct formulation challenge: they are typically hydrophobic weak bases.[1] The pyrrolidine nitrogen provides a solubilizing handle via protonation (pKa ~8.0–9.0), but the pyrazole/pyrimidine core drives high lipophilicity (LogP > 2.5).

This guide provides a rational, non-empirical approach to formulating these compounds for intravenous (IV) and oral (PO) administration in rodents.[1] We prioritize "clean" vehicles (minimizing excipient toxicity) over complex cocktails, utilizing pH-dependent solubility and cyclodextrin complexation.[1][2]

Physicochemical Profiling & Pre-Formulation Logic

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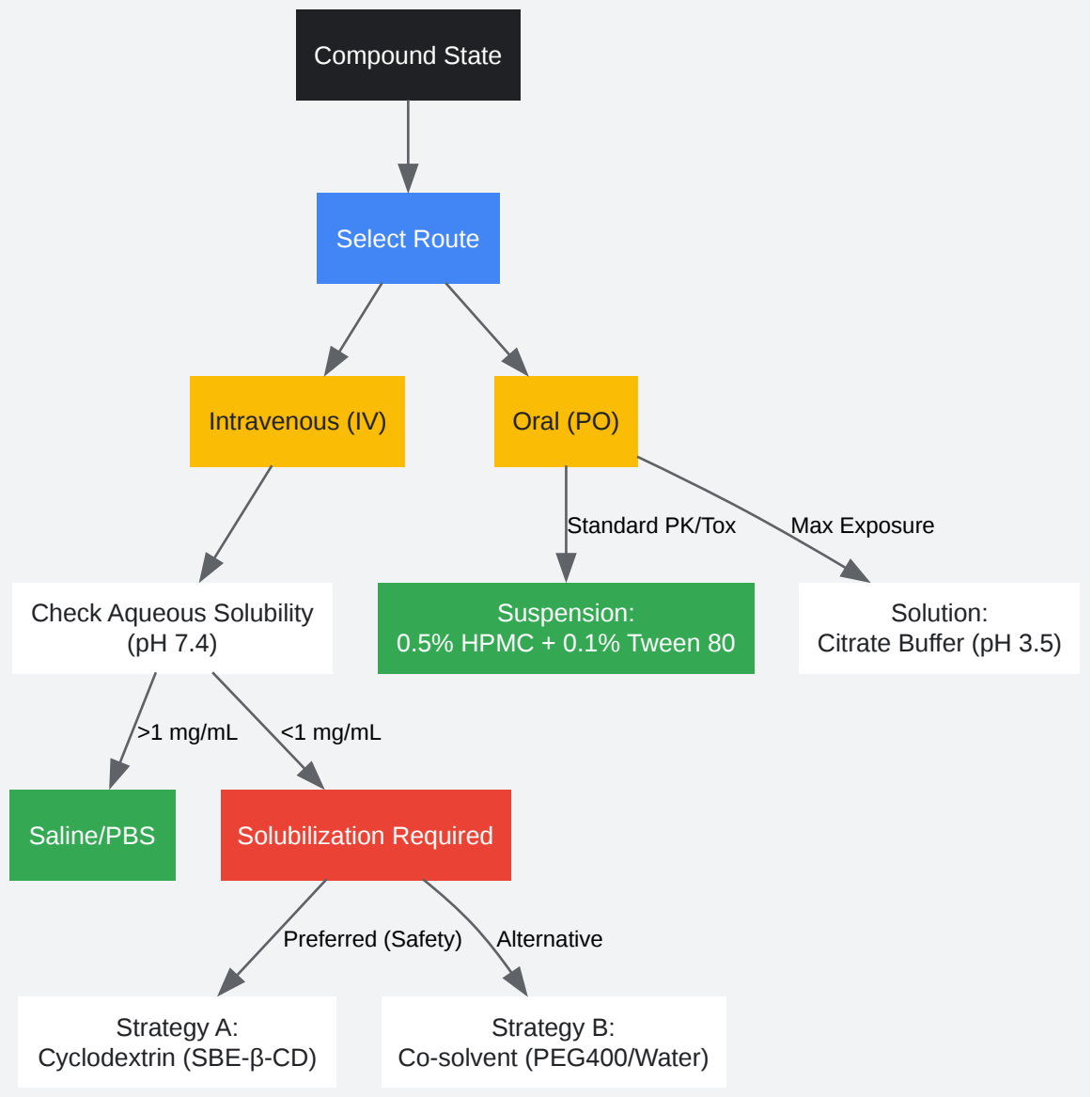
Before wetting a single milligram, you must understand the molecular behavior. The "Pyrazole-Pyrrolidine" motif dictates the formulation strategy.[1][2]

- The Pyrrolidine Handle (The Base): The secondary or tertiary amine on the pyrrolidine ring is the primary site for protonation.
  - Implication: Solubility will be high in acidic media (pH 1–4) and plummet in neutral/basic media (pH > 7).[1]
  - Risk:[1][2] An IV solution formulated at pH 4.0 may precipitate immediately upon injection into the blood (pH 7.4), causing embolism.
- The Pyrazole Core (The Brick): This aromatic system encourages π-π stacking and crystallization.[1]
  - Implication: High lattice energy makes the compound difficult to dissolve without surfactants or complexing agents.

Pre-Formulation Decision Tree

Use the following logic to select your vehicle based on the route of administration and compound state.

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Caption: Decision matrix for pyrazole-pyrrolidine formulation based on solubility and administration route.

Detailed Protocols

Protocol A: Intravenous (IV) Solution (The "Gold Standard")

Vehicle: 20% Sulfobutylether-β-Cyclodextrin (SBE-β-CD, Captisol®) in Saline.[1][2] Rationale: Cyclodextrins encapsulate the hydrophobic pyrazole core while the hydrophilic exterior ensures

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water solubility. Unlike surfactants (Cremophor/Tween), SBE-β-CD has low hemolytic potential and is safe for bolus IV in rodents.[1][2]

Materials:

- Drug Substance (Free base or Sulfate salt)[1]
- SBE-β-CD (Captisol)[1][2]
- 0.9% Saline or Sterile Water for Injection
- 1N HCl and 1N NaOH (for pH adjustment)

Step-by-Step Procedure:

- Vehicle Preparation: Dissolve 20g of SBE-β-CD in 100mL of sterile water/saline.[1][2] Stir until clear.
- Weighing: Weigh the required amount of drug into a glass vial.
- Wetting (Critical): Add 10% of the final volume of the vehicle to the powder. Vortex effectively to create a slurry.[1] Do not add full volume yet.
- Acidification (If Free Base): If using the free base, the slurry may not dissolve. Add 1N HCl dropwise while stirring until the solution clears (protonating the pyrrolidine). Stop immediately once clear.
- Volume Make-up: Add the remaining 90% of the vehicle.[1][2]
- pH Adjustment: Check pH. Slowly back-titrate with 1N NaOH to pH 4.5–6.0.
  - Warning: Do not exceed pH 6.[1]5. The free base may precipitate.[1]
- Filtration: Filter through a 0.22 µm PVDF syringe filter for sterility.

Self-Validation Check:

- Dilution Test: Take 100 µL of the final formulation and add it to 900 µL of PBS (pH 7.4).

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- Pass: Solution remains clear (Cyclodextrin is holding the drug).[1]
- Fail: Cloudiness appears (Drug is precipitating).[1] Do not administer IV.

Protocol B: Oral (PO) Suspension (Standard Toxicology Vehicle)

Vehicle: 0.5% Hydroxypropyl Methylcellulose (HPMC) + 0.1% Tween 80 in Water.[1] Rationale: For high-dose toxicity studies (e.g., >30 mg/kg), solubility limits are often exceeded.[1] A homogeneous suspension ensures reproducible dosing.[1] Tween 80 wets the hydrophobic pyrazole surface; HPMC increases viscosity to prevent sedimentation.

Step-by-Step Procedure:

- Vehicle Prep: Heat water to 80°C. Disperse HPMC powder.[1] Cool to room temperature while stirring to hydrate (solution becomes clear/viscous). Add Tween 80.[1][2]
- Micronization: If the drug particles are large/crystalline, mortar-and-pestle them to a fine powder.[1][2]
- Levigation: Place drug powder in a mortar. Add a small amount of vehicle to form a smooth paste (levigation).[1] This removes air pockets.[1][2]
- Dilution: Gradually add the rest of the vehicle while triturating.
- Sonicate: Bath sonicate for 10–15 minutes to break agglomerates.
- Stirring: Keep on a magnetic stirrer during the dosing session to ensure homogeneity.

Vehicle Composition & Toxicity Limits

The following table summarizes acceptable limits for rodents. Exceeding these may cause vehicle-related toxicity (e.g., hemolysis, GI distress) that confounds your data.[1]

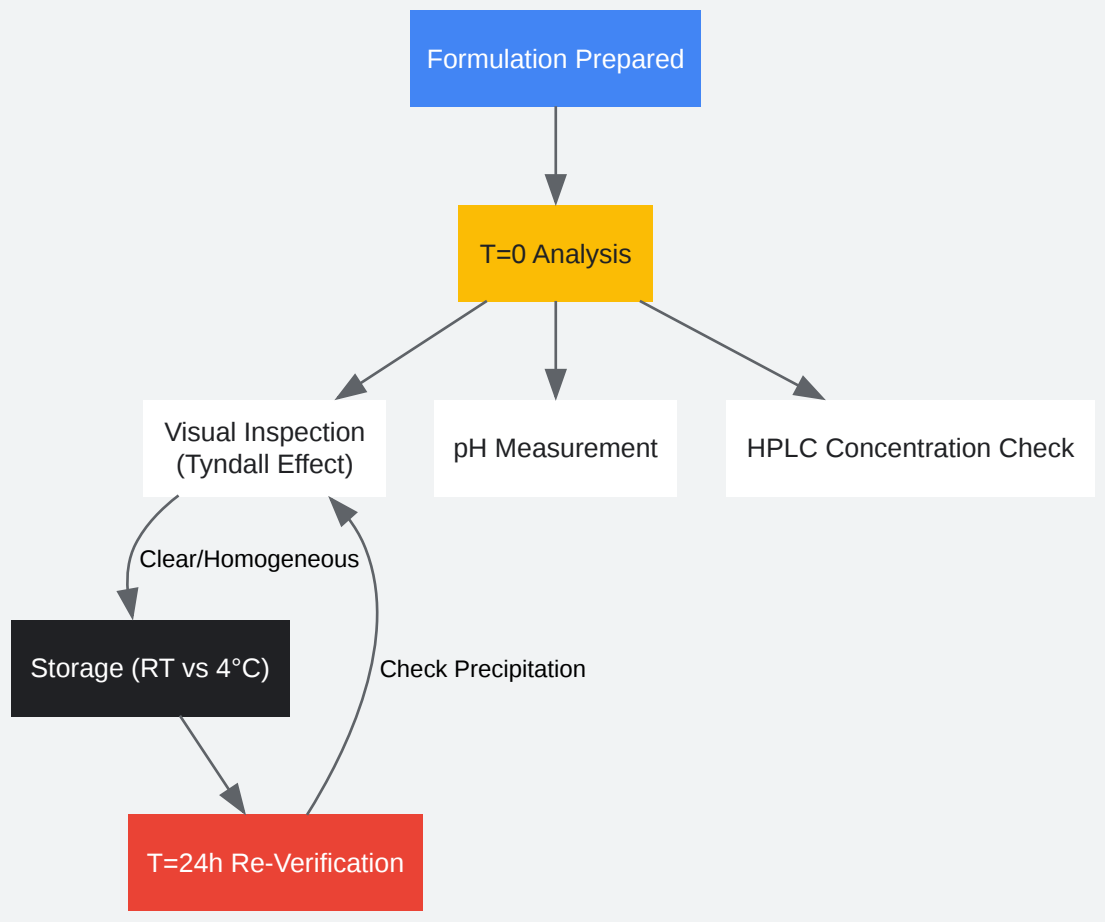
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Component	Function	Max IV Conc. (Bolus)	Max PO Conc. [1]	Notes
DMSO	Co-solvent	< 5%	< 10%	High IV conc.[1] [2] causes hemolysis/phlebitis.[1][2]
PEG 400	Co-solvent	< 30%	< 50%	High PO loads cause osmotic diarrhea.[1]
Tween 80	Surfactant	< 1%	< 5%	Can trigger histamine release (pseudo-allergy).[1]
SBE-β-CD	Complexing	20–40%	> 40%	Renal clearance. [1][2] Safest option for IV.
Citrate Buffer	pH Modifier	N/A	50–100 mM	Good for solubilizing basic pyrrolidines PO. [1]

Quality Control & Stability Workflow

Never assume a formulation is stable.[1] Pyrazole-pyrrolidines can degrade or precipitate over time.[1][2]

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Caption: Mandatory QC workflow to ensure dosing accuracy and stability.

Key QC Checkpoints:

- The Tyndall Effect: Shine a laser pointer or strong flashlight through your IV solution. If you see a beam path (scattering), you have micro-precipitates.[1] Reject the batch.
- pH Drift: For pyrrolidine compounds, a drift from pH 5.0 to 6.5 might induce precipitation.[1] Re-check pH immediately before dosing.[1]

References

- Larotrectinib (LOXO-101) Approval & Chemistry: FDA Center for Drug Evaluation and Research.[1][2] (2018).[1][3][4] Multi-Discipline Review: Vitrakvi (Larotrectinib). Application No. 210861.[1] (Authoritative source for the sulfate salt usage and clinical formulation data).

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- Vehicle Toxicity in Rodents: Gad, S. C., et al.[1] (2006).[1][5] Nonclinical Vehicle Use in Studies by Multiple Routes in Multiple Species.International Journal of Toxicology, 25(6), 499-521.[1] (The industry standard reference for vehicle safety limits).[1]

- Cyclodextrin Formulations (Captisol): Stella, V. J., & He, Q.[1][6] (2008).[1][4] Cyclodextrins.Toxicologic Pathology, 36(1), 30-42.[1] (Mechanistic explanation of SBE-β-CD safety and utility for hydrophobic amines).

- Solubility of Pyrazole Derivatives: Tita, B., et al.[1] (2014).[1] Biopharmaceutical Profiling of New Antitumor Pyrazole Derivatives.Molecules, 19(10), 16412-16427.[1] (Provides data on the pH-dependent solubility profiles of pyrazole-based compounds).[1][2]

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Sources

- 1. Larotrectinib - Wikipedia [en.wikipedia.org]
- 2. Synthesis and biological evaluation of novel pyrazole compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. accessdata.fda.gov [accessdata.fda.gov]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. tandfonline.com [tandfonline.com]
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